

hexyl salicylate CAS number and chemical structure

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Compound of Interest

Compound Name: Hexyl salicylate

Cat. No.: B1212152

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An In-depth Technical Guide to Hexyl Salicylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexyl salicylate (CAS No. 6259-76-3) is an aromatic ester widely utilized in the fragrance and cosmetic industries for its sweet, floral, and herbaceous scent.^[1] Structurally, it is the ester formed from salicylic acid and hexanol.^{[2][3]} Beyond its olfactory properties, its chemical characteristics and interactions are of interest to researchers in various fields, including dermatology and material science. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and relevant experimental data.

Chemical Identity and Structure

Hexyl salicylate is chemically known as hexyl 2-hydroxybenzoate.^[4] It belongs to the salicylate family, a class of compounds known for their fragrance and pharmaceutical applications.

- CAS Number: 6259-76-3^{[3][5][4][6][7]}
- Molecular Formula: C₁₃H₁₈O₃^{[3][5][4]}
- Molecular Weight: 222.28 g/mol ^{[3][5][4][6]}

- Synonyms: n-**Hexyl salicylate**, Hexyl o-hydroxybenzoate, Salicylic acid, hexyl ester[2][4]
- InChI Key: DUKPKQFHJQGTGU-UHFFFAOYSA-N[6][8]
- SMILES: CCCCCOC(=O)C1=CC=CC=C1O[4][6]

Physicochemical and Spectroscopic Data

A summary of the key quantitative properties of **hexyl salicylate** is presented below. This data is crucial for its application in formulations and for predicting its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Weight	222.28 g/mol	[3][5][4][6]
Appearance	Colorless liquid	[1][9]
Boiling Point	290 °C (554 °F)	[3][6]
Flash Point	122 °C (251.6 °F)	[3]
Density	1.04 g/mL at 25 °C	[6]
log P (Octanol-Water Partition Coefficient)	4.91 - 5.7	[3][7][10]
Water Solubility	6.084 mg/L (Predicted)	[10]
Vapor Pressure	0.0000118 mm Hg at 20 °C (Predicted)	[10]
Refractive Index (n _{20/D})	1.502 - 1.507	[9]
Purity	≥99% (GC)	[5][6]

Synthesis of Hexyl Salicylate

The primary route for synthesizing **hexyl salicylate** is through the Fischer esterification of salicylic acid with 1-hexanol, typically catalyzed by a strong acid.[3]

General Experimental Protocol: Acid-Catalyzed Esterification

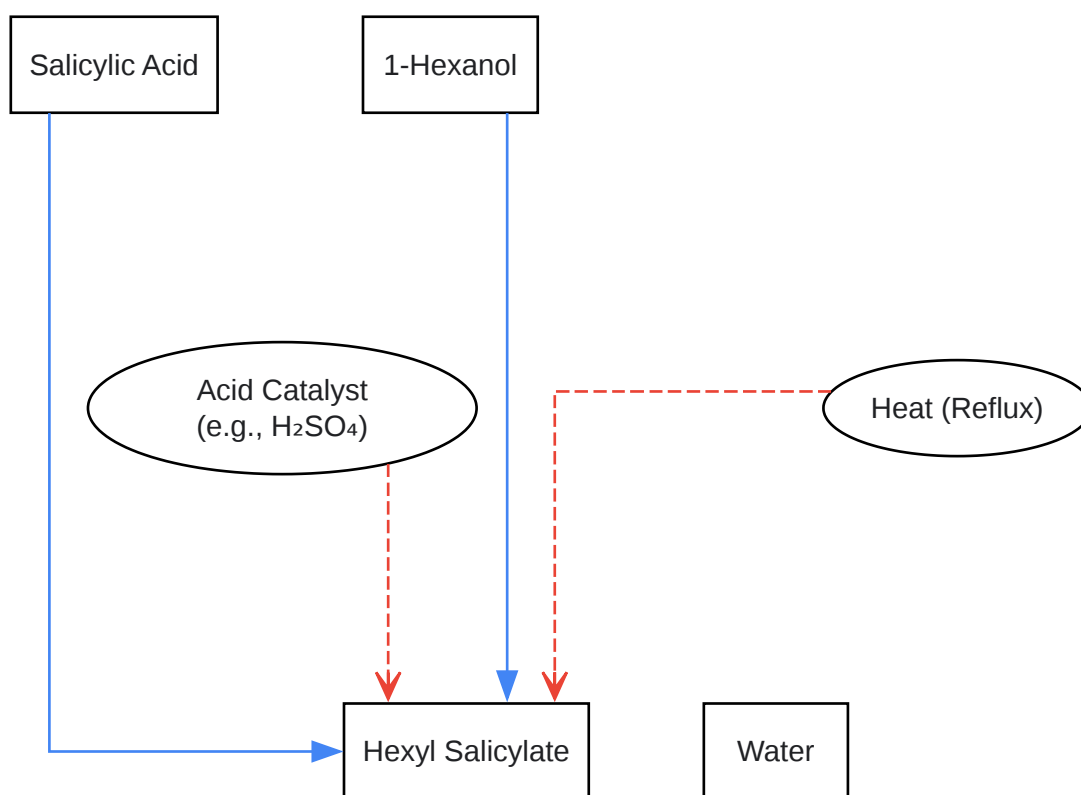
This protocol describes a general method for the synthesis of **hexyl salicylate** based on standard esterification procedures for similar compounds.

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine salicylic acid (1.0 molar equivalent) and 1-hexanol (2.0-3.0 molar equivalents). The excess hexanol helps to drive the reaction equilibrium towards the product.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid (typically 0.01-0.05 molar equivalents). Alternatively, a solid acid catalyst can be used.[\[11\]](#)
- **Reaction:** Heat the mixture to reflux. The reaction temperature will depend on the boiling point of the alcohol and solvent if used. Water produced during the reaction is continuously removed by azeotropic distillation with the solvent (e.g., n-heptane) and collected in the Dean-Stark trap.[\[12\]](#)
- **Monitoring:** The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the consumption of salicylic acid. The reaction is typically refluxed for 4-10 hours.[\[11\]](#)
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst by washing the organic layer with a saturated sodium bicarbonate (NaHCO_3) solution until effervescence ceases.[\[11\]](#) Subsequently, wash with water to remove any remaining salts.
- **Isolation:** Separate the organic layer containing the **hexyl salicylate**. Dry the organic layer over an anhydrous drying agent like magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4).[\[11\]](#)
- **Purification:** Filter off the drying agent. The excess hexanol and any remaining impurities can be removed by vacuum distillation to yield the purified **hexyl salicylate** product.[\[11\]](#)[\[12\]](#) The purity of the final product should be confirmed by GC analysis.

Logical and Experimental Visualizations

Synthesis Pathway of Hexyl Salicylate

The following diagram illustrates the Fischer esterification reaction for the synthesis of **hexyl salicylate** from salicylic acid and 1-hexanol.

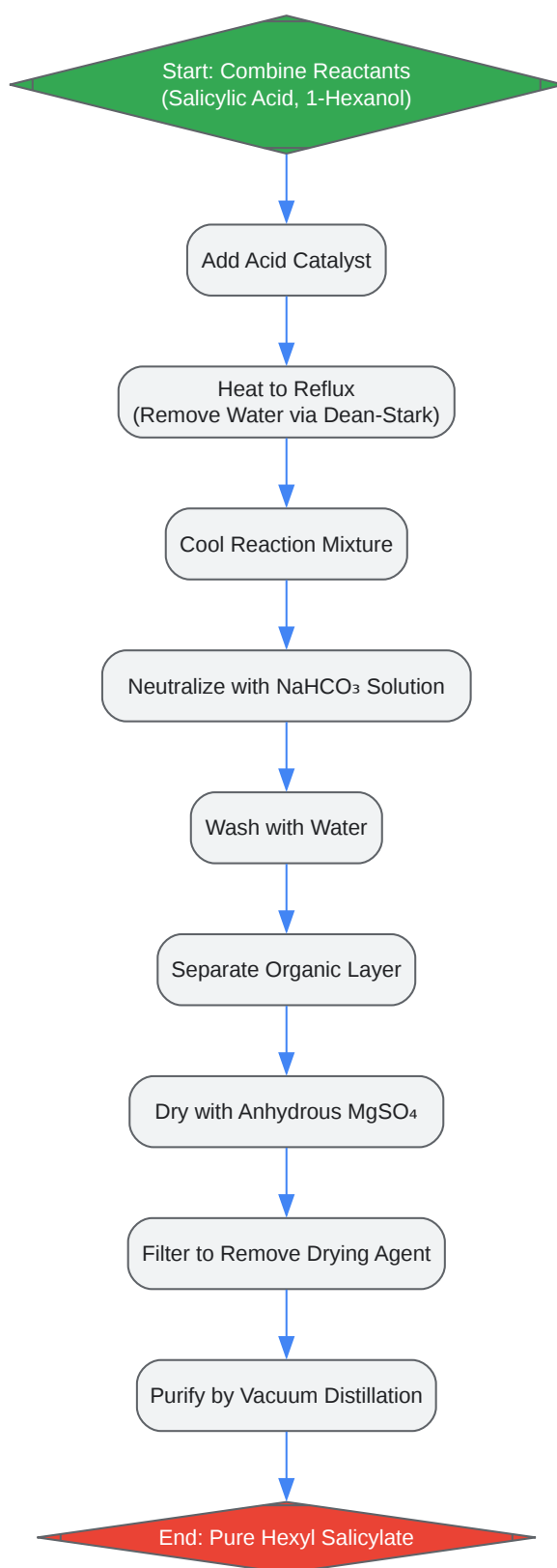


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Caption: Fischer esterification of salicylic acid and 1-hexanol.

Experimental Workflow for Synthesis and Purification

This diagram outlines the key steps involved in the laboratory synthesis and subsequent purification of **hexyl salicylate**.



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Caption: Workflow for **hexyl salicylate** synthesis and purification.

Applications and Safety Considerations

Applications

- **Fragrance Industry:** **Hexyl salicylate** is a key ingredient in many perfumes and cosmetic products, valued for its floral, green, and slightly fruity aroma.[2][3] It serves as a modifier and fixative in various fragrance compositions.[2]
- **Flavor Industry:** It is also used as a flavoring agent in some food and beverage products.[1][9]
- **Pharmaceuticals:** In topical formulations, it can function as a solvent or carrier, potentially improving the absorption of active ingredients.[9]
- **Research:** It is used as a standard for analytical methods like gas chromatography-mass spectrometry (GC-MS) for quantifying related compounds in various matrices.[1]

Safety and Toxicology

Hexyl salicylate is considered safe for use in cosmetics at specified concentrations. However, it is classified as a skin sensitizer and is restricted under IFRA (International Fragrance Association) standards.[2][3] The European Chemicals Agency's (ECHA) Risk Assessment Committee (RAC) has recommended classifying it as 'Toxic for Reproduction Category 2'. The body metabolizes **hexyl salicylate** to salicylic acid, which has been shown to be a teratogen in animal studies at high doses.[13] It is also noted as being very toxic to aquatic organisms.[7][13] Researchers and developers must adhere to regulatory guidelines and perform appropriate safety assessments when formulating products containing this ingredient.

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